

# An In-depth Technical Guide to trans-3-Octene

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## Compound of Interest

Compound Name: *trans-3-Octene*

CAS No.: 14919-01-8

Cat. No.: B084167

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This guide provides a comprehensive technical overview of **trans-3-octene**, an unsaturated hydrocarbon of significant interest in organic synthesis and material science. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of its properties, reactivity, and handling.

## Introduction to trans-3-Octene

**trans-3-Octene**, also known as (E)-3-Octene, is an aliphatic alkene. Alkenes are characterized by the presence of at least one carbon-carbon double bond, which serves as a site of rich chemical reactivity. The "trans" or "(E)" designation in its name refers to the stereochemistry of the double bond, where the substituent groups are located on opposite sides of the double bond axis. This specific configuration influences its physical properties, such as boiling point and density, when compared to its cis-isomer.<sup>[1][2]</sup> As a C8 alkene, **trans-3-octene** is a valuable building block and intermediate in various chemical transformations.

## Chemical Identity and Physicochemical Properties

Accurate identification and understanding the physical properties of a compound are fundamental for its application in research and development.

## Chemical Identifiers

A compound can be identified by various names and registry numbers, which are crucial for database searches and regulatory compliance.

Identifier	Value
IUPAC Name	(E)-oct-3-ene[1][3]
Synonyms	trans-3-Octene, (E)-3-Octene, (3E)-3-Octene[1][3]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> [1][3][4]
CAS Registry Number	14919-01-8[1][3]
InChI Key	YCTDZYMMFQCTEO-FNORWQNLSA-N[1][3]

## Physicochemical Data

The physical properties of **trans-3-octene** dictate its behavior in different environments and are essential for designing experimental setups, purification procedures, and storage conditions.

Property	Value
Molecular Weight	112.21 g/mol [1][2]
Appearance	Colorless liquid[5][6]
Boiling Point	121-122 °C[5]
Melting Point	-110 °C[4][5]
Density	0.716 g/mL at 25 °C[5]
Refractive Index (n <sub>20</sub> /D)	1.413[5]
Flash Point	14 °C (57 °F)[5][6]
Vapor Pressure	33 mmHg at 37.7 °C[5]

## Spectroscopic Information

Spectroscopic data is vital for the structural elucidation and purity assessment of **trans-3-octene**. Key spectral information can be found in various databases.[3]

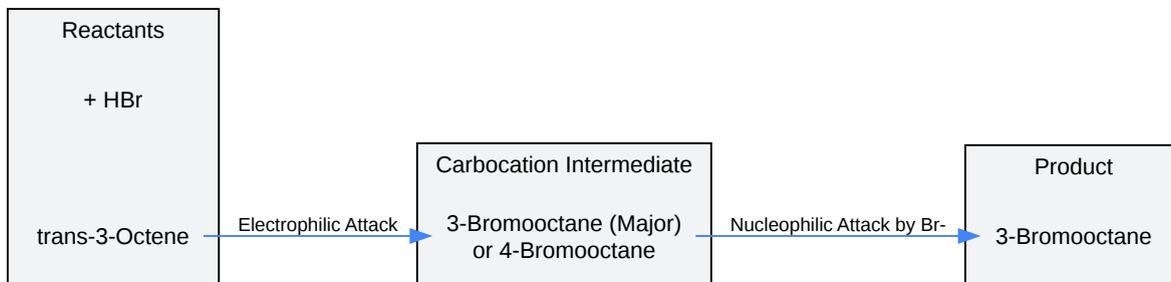
- Mass Spectrometry (MS): Provides information on the mass-to-charge ratio, confirming the molecular weight and fragmentation patterns.[\[1\]](#)[\[3\]](#)
- Infrared (IR) Spectroscopy: Reveals the presence of functional groups. The C=C stretch and the characteristic C-H bends for a trans-alkene are key diagnostic peaks.[\[1\]](#)[\[3\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): Offers detailed information about the carbon skeleton and the chemical environment of each proton and carbon atom, allowing for unambiguous structure confirmation.[\[1\]](#)

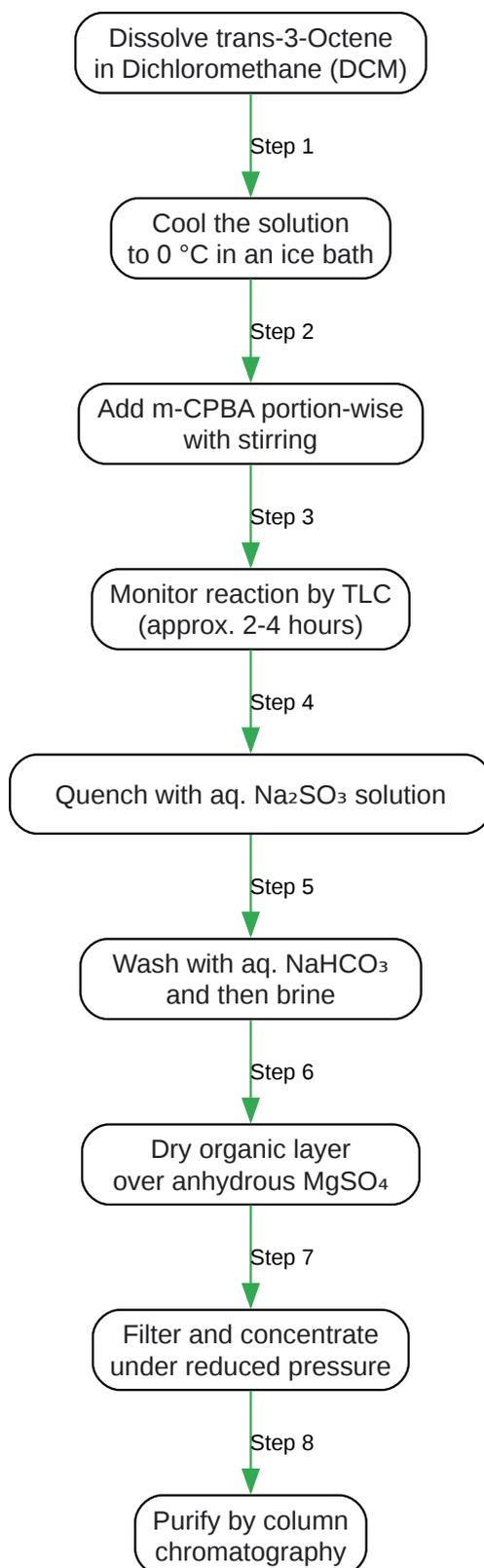
## Chemical Reactivity and Synthetic Utility

The primary site of reactivity in **trans-3-octene** is the carbon-carbon double bond. This region of high electron density is susceptible to attack by electrophiles, making it a versatile precursor in organic synthesis.

### Electrophilic Addition Reactions

A hallmark reaction of alkenes is the electrophilic addition across the double bond. For instance, the addition of a hydrogen halide (H-X) proceeds via a carbocation intermediate, following Markovnikov's rule.





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Caption: Workflow for the epoxidation of **trans-3-octene**.

## Step-by-Step Methodology

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve **trans-3-octene** (1 equivalent) in a suitable solvent like dichloromethane (DCM).
- **Cooling:** Place the flask in an ice-water bath and cool the solution to 0 °C.
- **Reagent Addition:** Slowly add m-CPBA (1.1 equivalents) in small portions to the stirred solution, maintaining the temperature at 0 °C.
- **Reaction Monitoring:** Allow the reaction to stir at 0 °C and monitor its progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup - Quenching:** Quench the reaction by adding a saturated aqueous solution of sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) to destroy excess peroxide.
- **Workup - Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ) to remove acidic byproducts, and then with brine.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the resulting crude product via flash column chromatography on silica gel to obtain the pure epoxide.

## Safety, Handling, and Storage

Proper handling and storage of **trans-3-octene** are imperative due to its hazardous nature.

### Hazard Identification

- **GHS Classification:** **trans-3-Octene** is classified as a highly flammable liquid and vapor (H225). [1][6] It may also be fatal if swallowed and enters airways (H304), posing an aspiration hazard. [1][6]\* **Pictograms:** GHS02 (Flame), GHS08 (Health Hazard). [5]\* **Signal Word:** Danger. [1][5]

## Safe Handling and Personal Protective Equipment (PPE)

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Use in a well-ventilated area or under a chemical fume hood.
- Ground/bond container and receiving equipment to prevent static discharge. \* Wear protective gloves, safety glasses with side shields, and a flame-retardant lab coat.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place. [6]\* It is recommended to store under an inert gas atmosphere as it can be air-sensitive. [6]

## First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. [6]Do NOT induce vomiting. [4] [6]\* If on Skin (or hair): Take off immediately all contaminated clothing. [6]Rinse skin with water. [6]\* In Case of Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

## Conclusion

**trans-3-Octene** is a structurally simple yet chemically significant alkene. Its well-defined stereochemistry and the reactivity of its double bond make it a valuable tool in synthetic chemistry and for mechanistic investigations. A thorough understanding of its physicochemical properties, coupled with stringent adherence to safety protocols, is essential for its effective and safe utilization in a laboratory or industrial setting.

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